

4-Methylhistamine dihydrochloride stock solution preparation and storage

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Compound of Interest

Compound Name: 4-Methylhistamine dihydrochloride

Cat. No.: B15613589

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Technical Support Center: 4-Methylhistamine Dihydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information for the preparation and storage of **4-Methylhistamine dihydrochloride** stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the best solvent for preparing a **4-Methylhistamine dihydrochloride** stock solution?

A1: The choice of solvent depends on the experimental requirements. Water is a good option for high concentrations, as **4-Methylhistamine dihydrochloride** is soluble up to 50 mM.^[1] For cell culture experiments, DMSO is commonly used, with solubility up to 20 mg/mL.^[2] PBS (pH 7.2) and ethanol are also viable options, with solubilities of 10 mg/mL and 1 mg/mL, respectively.^[2]

Q2: How should I store the solid **4-Methylhistamine dihydrochloride** powder?

A2: The solid powder should be stored desiccated at room temperature.^[1]

Q3: What are the recommended storage conditions for the stock solution?

A3: For long-term storage, it is recommended to store the stock solution at -80°C, which should maintain stability for up to 6 months. For shorter-term storage, -20°C is suitable for up to 1 month.^[3] To avoid repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller, single-use volumes.

Q4: Can I store the stock solution at 4°C?

A4: While some related compounds like histamine dihydrochloride solutions can be stored at 2-4°C for a few weeks, it is generally not recommended for **4-Methylhistamine dihydrochloride** to ensure maximum stability. For optimal results, adhere to the -20°C or -80°C storage guidelines.

Q5: My **4-Methylhistamine dihydrochloride** won't dissolve completely. What should I do?

A5: Ensure you have not exceeded the maximum solubility for the chosen solvent. Gentle warming and vortexing can aid dissolution. If you still encounter issues, sonication can be used to help dissolve the compound.

Troubleshooting Guide

Issue	Possible Cause	Solution
Compound precipitates out of solution after storage.	The storage temperature was not low enough, or the solution underwent multiple freeze-thaw cycles.	Ensure storage at -20°C or -80°C. Aliquot the stock solution to avoid repeated freezing and thawing. If precipitation occurs, try warming the solution and vortexing to redissolve.
Inconsistent experimental results.	The stock solution may have degraded due to improper storage.	Prepare a fresh stock solution from the solid compound. Ensure the stock solution is not used beyond the recommended storage period (1 month at -20°C, 6 months at -80°C).
Difficulty dissolving the powder.	The solubility limit in the chosen solvent has been exceeded.	Check the solubility data and ensure you are not trying to prepare a solution at a concentration higher than the solvent's capacity. Consider using a different solvent with higher solubility if your experiment allows.

Quantitative Data Summary

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
Water	246.8	50
DMSO	20	~101
PBS (pH 7.2)	10	~50.5
Ethanol	1	~5.05

Molecular Weight of **4-Methylhistamine dihydrochloride** is approximately 198.09 g/mol .^[1]

Storage Condition	Duration
-20°C	1 month
-80°C	6 months

Experimental Protocol: Preparation of a 10 mM Stock Solution in PBS (pH 7.2)

Materials:

- **4-Methylhistamine dihydrochloride** powder
- Phosphate-buffered saline (PBS), pH 7.2
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

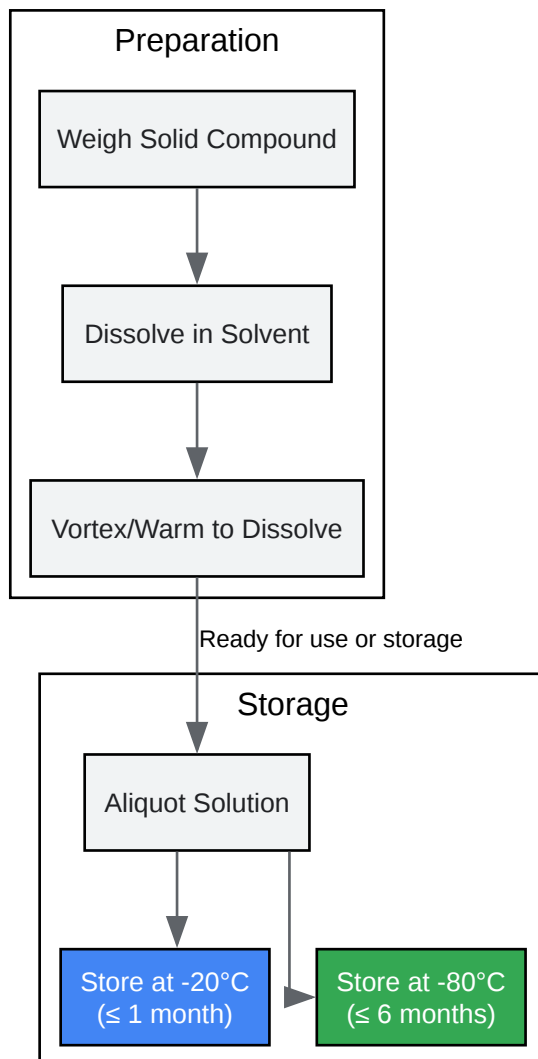
Procedure:

- Calculate the required mass:
 - For 1 mL of a 10 mM stock solution, the required mass is calculated as follows: $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 198.09 \text{ g/mol} = 1.9809 \text{ mg}$
- Weigh the compound:
 - Carefully weigh out approximately 1.98 mg of **4-Methylhistamine dihydrochloride** powder using an analytical balance.

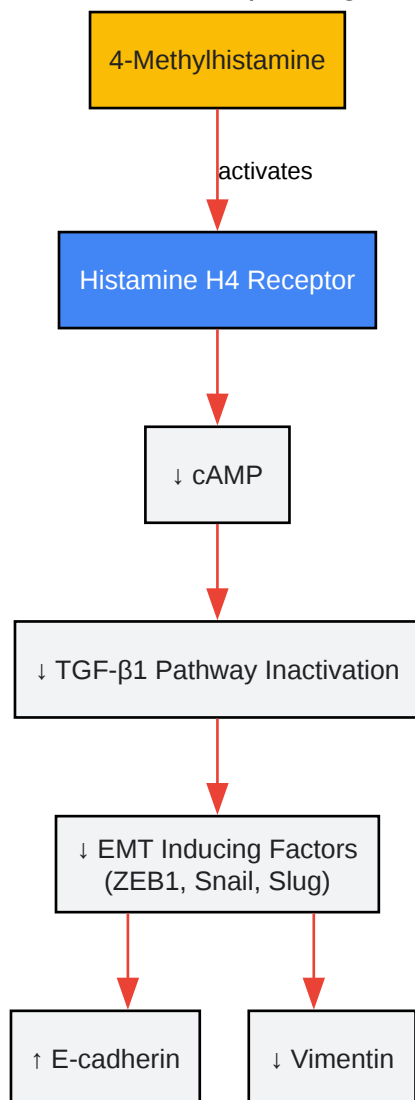
- Dissolve in PBS:
 - Add the weighed powder to a sterile microcentrifuge tube.
 - Add 1 mL of sterile PBS (pH 7.2) to the tube.
- Ensure complete dissolution:
 - Vortex the solution until the powder is completely dissolved. Gentle warming can be applied if necessary.
- Sterilization (Optional but Recommended):
 - If the solution is to be used in a sterile application such as cell culture, filter it through a 0.22 μ m sterile filter into a new sterile tube.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for up to 1 month or at -80°C for up to 6 months.

Visualizations

4-Methylhistamine Dihydrochloride Stock Solution Workflow



4-Methylhistamine H4 Receptor Signaling Pathway



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